

Thermal Degradation Profile of Ascorbyl Dipalmitate: A Technical Guide

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Compound of Interest

Compound Name: *Ascorbyl Dipalmitate*

Cat. No.: *B1582790*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the thermal degradation profile of **ascorbyl dipalmitate**. Drawing upon data from analogous compounds like ascorbyl palmitate and established thermal analysis methodologies, this document offers a comprehensive overview for researchers and professionals in drug development.

Quantitative Thermal Analysis Data

Due to the limited availability of specific thermal degradation data for **ascorbyl dipalmitate**, the following table summarizes the thermal properties of the closely related and structurally similar compound, ascorbyl palmitate. These values provide a strong indication of the expected thermal behavior of **ascorbyl dipalmitate**.

Parameter	Value	Compound	Analytical Method	Source
Melting Point	110 - 116 °C	L-Ascorbyl Dipalmitate	Not Specified	[1]
Melting Point	107 - 117 °C	Ascorbyl Palmitate	Not Specified	[2]
Onset of Significant Decomposition	> 160 °C	Ascorbyl Palmitate (in Coa-ASC16 formulation)	Thermogravimetric Analysis (TGA)	[3]
Resistance to Decomposition	> 180 °C	Ascorbyl Palmitate	Not Specified	
Mass Loss at 64.5 °C	0.002%	Ascorbyl Palmitate (in Coa-ASC16 formulation)	Thermogravimetric Analysis (TGA)	[3]

Experimental Protocols

The following are detailed methodologies for the key experiments used to characterize the thermal degradation profile of ascorbyl esters.

Thermogravimetric Analysis (TGA)

Objective: To determine the thermal stability and decomposition temperatures of **ascorbyl dipalmitate** by measuring the change in mass as a function of temperature.

Methodology:

- A sample of **ascorbyl dipalmitate** (typically 5-10 mg) is accurately weighed and placed into a tared TGA pan (typically alumina or platinum).
- The pan is loaded into the TGA instrument.

- The sample is heated from ambient temperature (e.g., 25 °C) to a final temperature (e.g., 600 °C) at a constant heating rate (e.g., 10 °C/min).
- The analysis is conducted under a controlled atmosphere, typically an inert gas such as nitrogen, flowing at a constant rate (e.g., 20 mL/min) to prevent oxidative degradation.
- The instrument records the sample's mass as a function of temperature.
- The resulting TGA curve (mass vs. temperature) is analyzed to determine the onset of decomposition, temperatures of maximum decomposition rates (from the derivative of the TGA curve, DTG), and the percentage of residual mass.

Differential Scanning Calorimetry (DSC)

Objective: To determine the melting point and other thermal transitions (e.g., glass transitions, crystallization) of **ascorbyl dipalmitate** by measuring the heat flow into or out of a sample as a function of temperature.

Methodology:

- A small amount of **ascorbyl dipalmitate** (typically 2-5 mg) is accurately weighed into a DSC pan (typically aluminum).
- The pan is hermetically sealed.
- An empty, sealed pan is used as a reference.
- The sample and reference pans are placed in the DSC cell.
- A temperature program is initiated, which typically involves heating the sample at a constant rate (e.g., 10 °C/min) over a specified temperature range that includes the expected melting point.
- The analysis is performed under an inert atmosphere, such as nitrogen, to prevent oxidation.
- The DSC instrument measures the difference in heat flow between the sample and the reference.

- The resulting DSC thermogram (heat flow vs. temperature) is analyzed to identify endothermic events (e.g., melting) and exothermic events (e.g., crystallization, decomposition). The peak temperature of an endotherm is taken as the melting point.

Visualizations

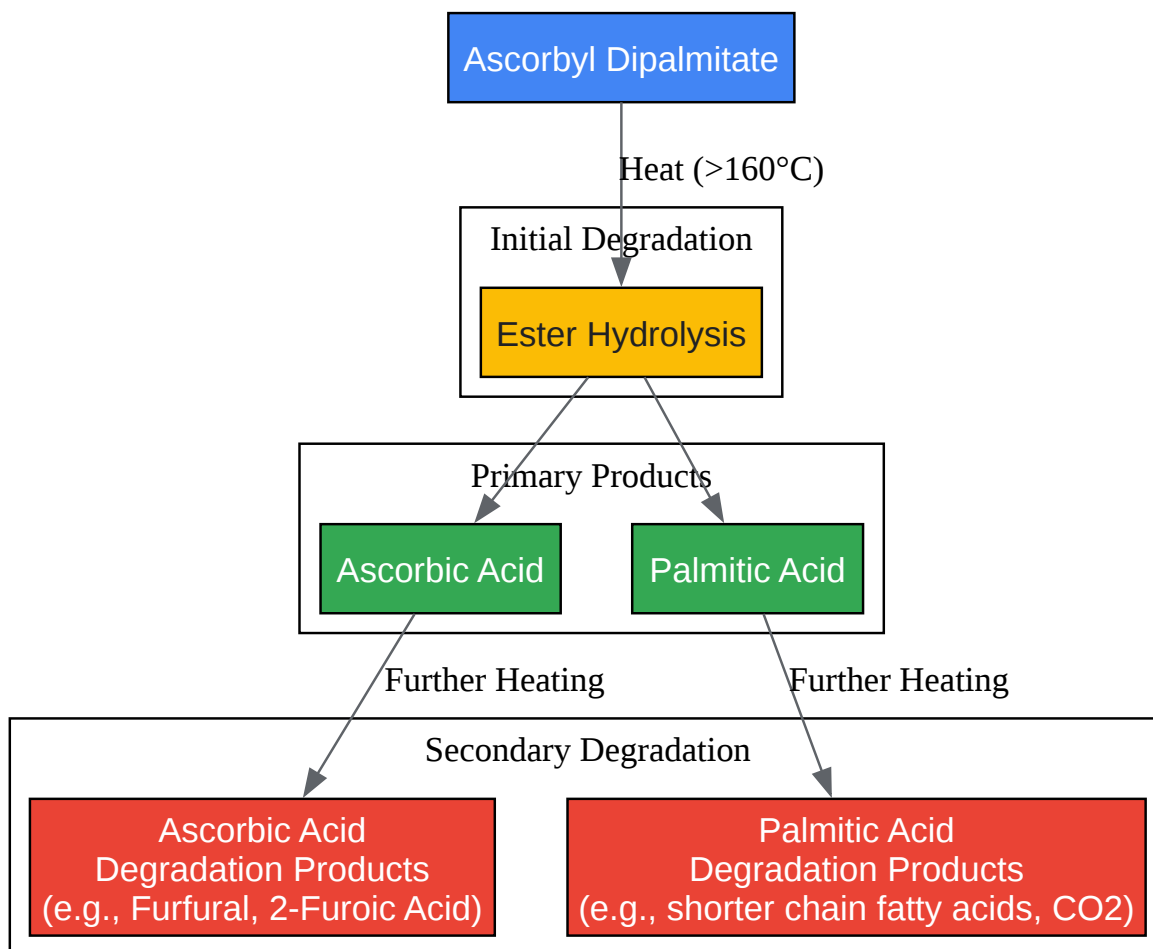
Experimental Workflow for Thermal Analysis



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Caption: Workflow for the thermal analysis of **ascorbyl dipalmitate**.

Proposed Thermal Degradation Pathway



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Caption: Proposed thermal degradation pathway for **ascorbyl dipalmitate**.

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